

Personal protective equipment for handling 2,5-Difluoronitrobenzene

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Compound of Interest

Compound Name: 2,5-Difluoronitrobenzene

Cat. No.: B1216864

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Essential Safety and Handling Guide for 2,5-Difluoronitrobenzene

This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2,5-Difluoronitrobenzene**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risks.

Chemical Profile and Hazards

2,5-Difluoronitrobenzene is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][3]} It is also suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.^{[1][2]}

Property	Value
Appearance	Light yellow to brown clear liquid
CAS Number	364-74-9
Molecular Formula	C6H3F2NO2
Molecular Weight	159.09 g/mol
Boiling Point	206.5 °C
Melting Point	-11.7 °C
Flash Point	90 °C (194 °F) - closed cup
Density	1.467 g/mL at 25 °C

1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **2,5-Difluoronitrobenzene**. The following table outlines the minimum required PPE.

Body Part	Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is recommended where splashing is a risk.[4][5][6]
Skin/Body	Wear appropriate protective gloves (nitrile gloves are a good starting point, but glove compatibility should be verified) and clothing to prevent skin exposure. A chemical-resistant splash-proof apron is also recommended.[4][5][7]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[4][5][6]

2. Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are close to the workstation location.[4][8]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling.[1]
- Avoid contact with skin and eyes and avoid inhalation of vapor or mist.[1][9]

- Do not eat, drink, or smoke when using this product.[[1](#)][[2](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[[1](#)][[5](#)]

Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[10](#)]
- Keep the container tightly closed.[[1](#)]
- Store locked up.[[1](#)]

3. Emergency Procedures

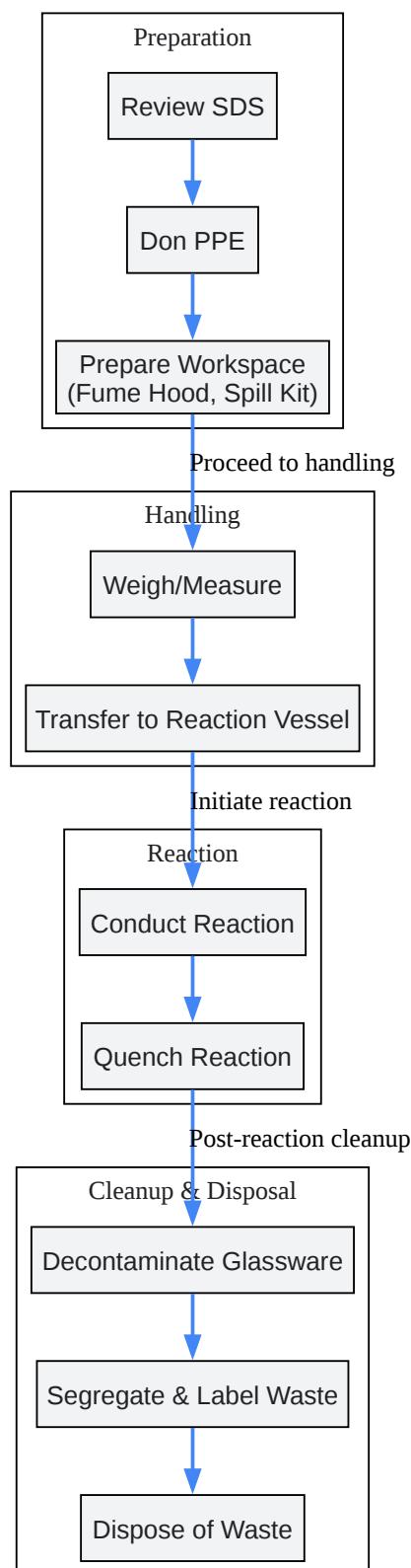
Incident	First Aid Measures
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][9]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1][9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][9]
Spill	Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[1][5] Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local/national regulations.[1]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][9] During a fire, irritating and highly toxic gases such as carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride may be generated.[1][9]

4. Disposal Plan

- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[9][10]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[9][10]

- Dispose of the container and unused contents in accordance with federal, state, and local requirements.

Experimental Workflow for Handling 2,5-Difluoronitrobenzene



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Caption: Workflow for the safe handling of **2,5-Difluoronitrobenzene**.

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